

Application Notes and Protocols for the Preparation of ICI 199441 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ICI 199441

Cat. No.: B7911009

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **ICI 199441**, a potent and selective kappa-opioid receptor (KOR) agonist. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Summary of Quantitative Data

For ease of reference, the key quantitative data for **ICI 199441** hydrochloride are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	427.80 g/mol	[1][2][3][4]
Formula	C ₂₁ H ₂₄ Cl ₂ N ₂ O · HCl	[1]
CAS Number	115199-84-3	
Purity	≥99% by HPLC	
Solubility in DMSO	Up to 250 mg/mL (584.39 mM); requires sonication. Soluble to 100 mM.	
Solubility in Ethanol	Soluble to 50 mM	
Appearance	White to off-white solid	

Experimental Protocols

Materials and Equipment

- **ICI 199441** hydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, for high concentrations)
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **ICI 199441** is a potent pharmacological agent. Handle with care and use appropriate PPE.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Preparation of a 10 mM DMSO Stock Solution

This is a commonly used concentration for in vitro experiments.

- Calculate the required mass:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 427.8 \text{ g/mol} = 0.004278 \text{ g} = 4.278 \text{ mg}$
- Weighing the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 4.278 mg of **ICI 199441** hydrochloride powder into the tube.
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the tube.
 - Close the tube tightly and vortex thoroughly until the powder is completely dissolved. For higher concentrations, sonication may be necessary to achieve full dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

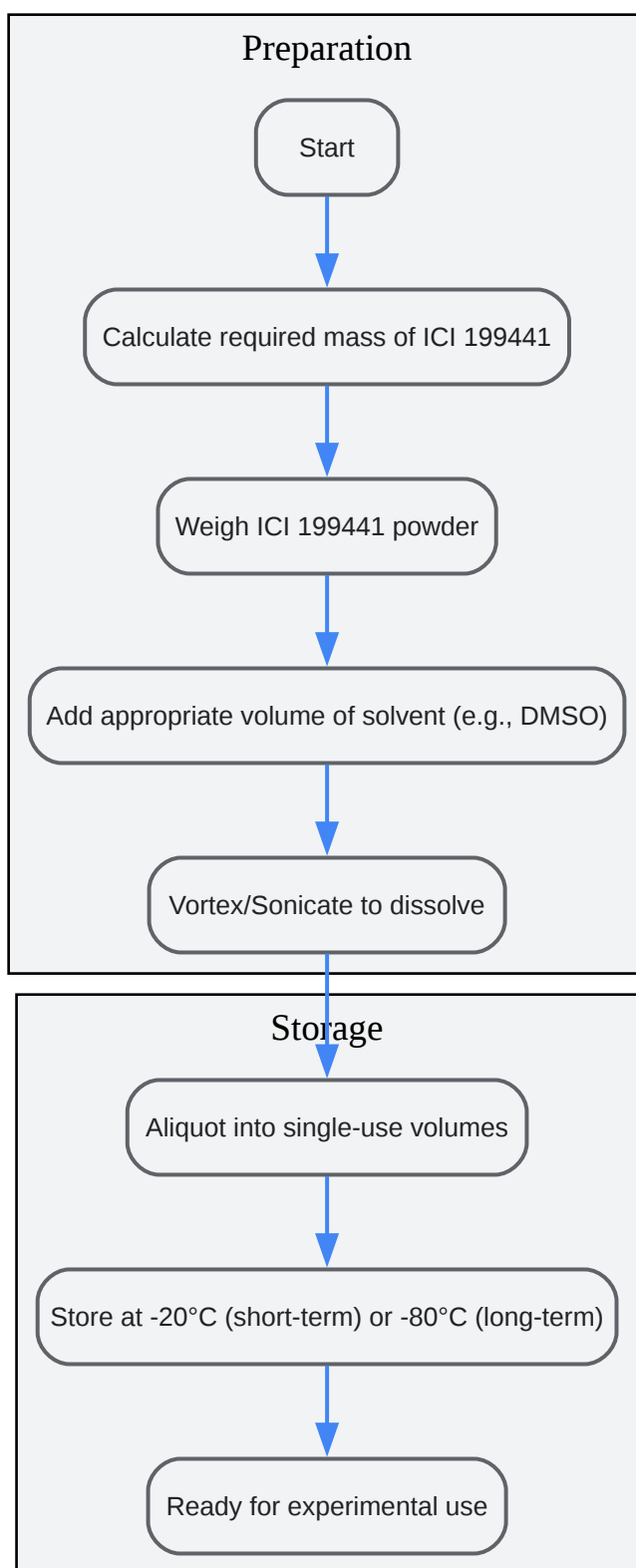
Preparation of an Ethanol Stock Solution

For applications where DMSO may interfere with the experimental system, ethanol can be used as a solvent.

- Follow the same calculation and weighing steps as for the DMSO stock solution.
- Dissolving the compound:
 - Add the appropriate volume of absolute ethanol to the weighed **ICI 199441**. Note that the maximum recommended concentration in ethanol is 50 mM.
 - Vortex thoroughly to dissolve the compound.
- Aliquoting and Storage:
 - Aliquot and store as described for the DMSO stock solution.

Visualizations

Experimental Workflow for Stock Solution Preparation

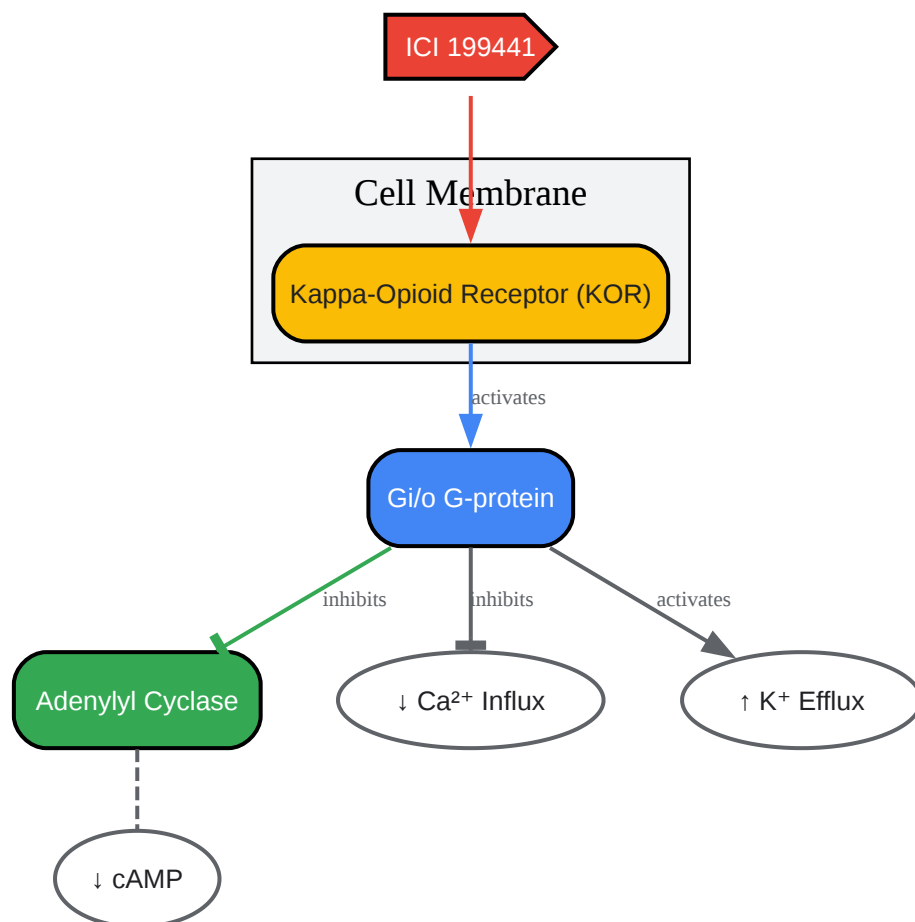


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Caption: Workflow for preparing **ICI 199441** stock solution.

Signaling Pathway of ICI 199441

ICI 199441 is a potent and selective agonist for the kappa-opioid receptor (KOR), which is a G-protein coupled receptor (GPCR).



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Caption: Simplified signaling pathway of **ICI 199441** via KOR.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Preparation of ICI 199441 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7911009#how-to-prepare-ici-199441-stock-solutions]

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